

An In-depth Technical Guide to Ethylidene Diacetate (CAS 542-10-9)

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Compound of Interest

Compound Name: Ethylidene diacetate

Cat. No.: B166149

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethylidene diacetate (CAS 542-10-9), also known as 1,1-diacetoxyethane, is an organic compound with the chemical formula $C_6H_{10}O_4$.^{[1][2]} It is a colorless liquid characterized by a sweet, fruity odor.^{[1][3]} This document provides a comprehensive technical overview of **ethylidene diacetate**, including its physicochemical properties, synthesis methodologies, key chemical reactions, and applications, with a particular focus on its role as a versatile intermediate in chemical synthesis. Safety and toxicological data are also presented. The information is intended for professionals in research, chemical synthesis, and drug development.

Chemical and Physical Properties

Ethylidene diacetate is an acetate ester that is slightly soluble in water and miscible with alcohol.^{[1][3]} It is recognized for its utility as a solvent and as a key intermediate in the production of other valuable organic compounds.^{[1][4]}

Table 1: Physicochemical Properties of **Ethylidene Diacetate**

Property	Value	Reference(s)
CAS Number	542-10-9	[1][2][4]
IUPAC Name	Ethane-1,1-diyl diacetate	[2]
Synonyms	1,1-Diacetoxyethane, 1,1-Ethanediol diacetate	[2]
Molecular Formula	C6H10O4	[1][2]
Molecular Weight	146.14 g/mol	[2][5]
Appearance	Colorless liquid	[1][2]
Odor	Sweet, fruity	[1][3]
Density	1.07 g/cm ³	[2][4]
Melting Point	18.9 °C (66.0 °F; 292.0 K)	[2]
Boiling Point	167–169 °C (333–336 °F; 440–442 K)	[2]
Flash Point	68 °C (154 °F)	[6]
Water Solubility	Slightly soluble (4.11 x 10 ⁴ mg/L at 25°C, est.)	[3][7]

Table 2: Spectroscopic Data Identifiers

Spectroscopic Data	Reference
¹ H NMR	[8]
Mass Spectrum (GC)	[9]

Synthesis and Experimental Protocols

Ethylidene diacetate can be synthesized through several routes. The most common industrial method involves the reaction of acetaldehyde with acetic anhydride.[2][10] Alternative methods starting from methyl acetate or dimethyl ether have also been developed.[11][12][13]

Synthesis from Acetaldehyde and Acetic Anhydride

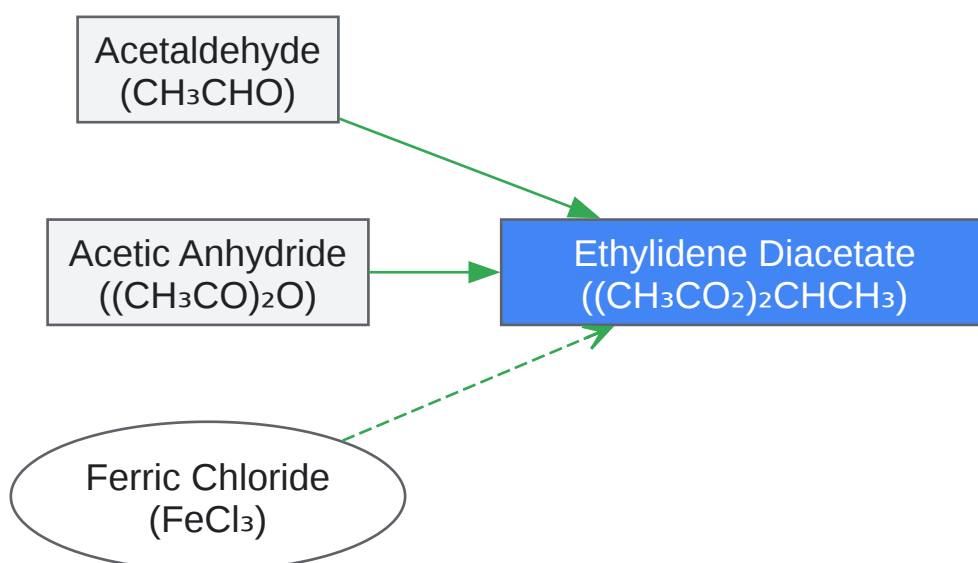
This is a major industrial route for producing **ethylidene diacetate**.^[2] The reaction is typically catalyzed by a Lewis acid, such as ferric chloride.^{[2][10]}

Experimental Protocol:

While specific industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows:

- To a stirred solution of acetic anhydride, slowly add acetaldehyde in the presence of a catalytic amount of ferric chloride.
- The reaction is exothermic and may require cooling to maintain a controlled temperature.
- The reaction mixture is stirred until completion, which can be monitored by techniques such as gas chromatography (GC).
- Upon completion, the catalyst is neutralized or removed.
- The product, **ethylidene diacetate**, is then purified by fractional distillation.

Logical Relationship: Synthesis from Acetaldehyde



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Caption: Synthesis of **Ethylidene Diacetate** from Acetaldehyde.

Synthesis from Methyl Acetate and/or Dimethyl Ether

An alternative synthesis route involves the carbonylation of methyl acetate or dimethyl ether in the presence of hydrogen.^[13] This process utilizes a co-catalyst system, such as molybdenum-nickel or tungsten-nickel, along with an iodide promoter.^{[11][13]}

Experimental Protocol (Based on Patent Literature):

This process is typically carried out under high pressure and temperature in a suitable reactor.

- A reactor is charged with methyl acetate and/or dimethyl ether, a molybdenum-nickel or tungsten-nickel co-catalyst, an iodide source (e.g., methyl iodide), and an organophosphorus or organonitrogen promoter.^{[11][13]}
- The reactor is pressurized with a mixture of carbon monoxide and hydrogen.^[11]
- The reaction is heated to a temperature in the range of 50°C to 200°C and maintained for a period of 1 to 20 hours.^[12]
- After the reaction period, the reactor is cooled, and the pressure is released.
- The product mixture is analyzed, and **ethylidene diacetate** is separated and purified, typically by distillation.

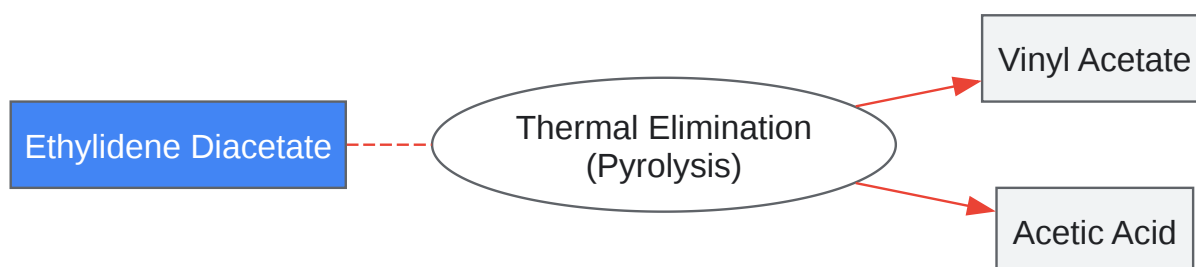
Chemical Reactions and Applications

Ethylidene diacetate is a valuable intermediate due to its specific reactivity. Its primary applications are in the production of other chemicals and as a specialized solvent.^{[1][4]}

Production of Vinyl Acetate

A significant application of **ethylidene diacetate** is its conversion to vinyl acetate, a key monomer in the production of polymers like polyvinyl acetate (PVA).^{[2][10]} This conversion is achieved through the thermal elimination of acetic acid.^{[2][10]}

Reaction Workflow: Conversion to Vinyl Acetate



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Caption: Conversion of **Ethylidene Diacetate** to Vinyl Acetate.

Hydrolysis

Under acidic conditions, **ethylidene diacetate** can be hydrolyzed back to acetaldehyde and acetic anhydride.[10]

Applications in Pharmaceutical and Chemical Industries

Ethylidene diacetate serves as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.[4][14] Its reactivity allows it to be a building block for more complex organic molecules.[14] It is also used in the flavor and fragrance industry to impart a fruity aroma.[4] Additionally, it has been cited for use as an agricultural fungicide.[3]

Safety and Toxicology

The toxicological properties of **ethylidene diacetate** have not been fully investigated.[6][15] It is considered a combustible liquid and may cause irritation to the eyes, skin, and respiratory tract.[6] Ingestion may lead to gastrointestinal irritation.[6] Standard laboratory safety precautions, including the use of personal protective equipment and working in a well-ventilated area, should be observed when handling this compound.[1][6]

Table 3: Safety and Handling Information

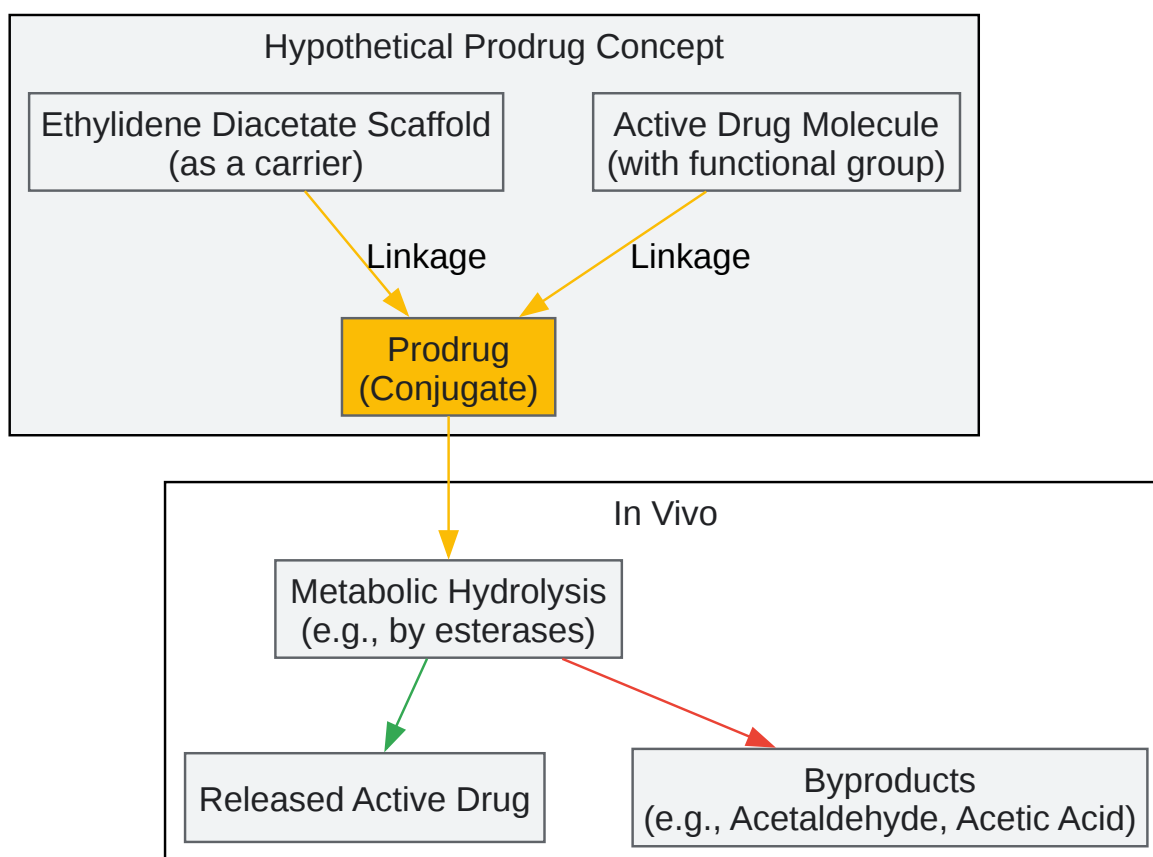
Parameter	Information	Reference(s)
Eye Irritation	May cause irritation, chemical conjunctivitis, and corneal damage.	[6]
Skin Irritation	May cause irritation and dermatitis.	[6]
Inhalation Hazard	May cause respiratory tract irritation. High concentrations may lead to CNS depression.	[6]
Ingestion Hazard	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[6]
Handling	Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Keep away from heat, sparks, and flame.	[6]
First Aid (Eyes)	Flush with plenty of water for at least 15 minutes.	[6]
First Aid (Skin)	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.	[6]
First Aid (Inhalation)	Remove to fresh air.	[6]
First Aid (Ingestion)	Do NOT induce vomiting. If conscious, rinse mouth and drink 2-4 cupfuls of milk or water.	[6]

Potential in Drug Development

Currently, the primary role of **ethylidene diacetate** in drug development is as a chemical intermediate.[14] There is limited information on its direct biological activity. However, the study

of related diacetate-containing compounds provides a rationale for its potential use in prodrug strategies. For instance, 3,4-diacetoxy benzylidene diacetate acts as a prodrug for protocatechualdehyde, which has shown anti-inflammatory effects by inhibiting IL-1 production. [16] This suggests that the diacetate moiety can be used to mask functional groups in a parent drug molecule, potentially improving its stability or pharmacokinetic properties. Further research would be needed to explore the utility of the **ethylidene diacetate** scaffold in such applications.

Logical Relationship: Potential Prodrug Application



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Caption: Hypothetical Prodrug Strategy Using a Diacetate Scaffold.

Conclusion

Ethylidene diacetate is a versatile chemical intermediate with well-established roles in industrial chemistry, particularly as a precursor to vinyl acetate. Its straightforward synthesis and specific reactivity make it a valuable compound for organic synthesis. While its direct biological applications are not well-documented, its structure suggests potential for exploration in areas such as prodrug design. This guide provides a foundational understanding of its properties, synthesis, and applications for researchers and professionals in the chemical and pharmaceutical sciences.

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